

In-Depth Technical Guide: 2-Hydroxy-6-methylnicotinic Acid

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Compound of Interest

Compound Name: *2-Hydroxy-6-methylnicotinic acid*

Cat. No.: B1347064

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CAS Number: 38116-61-9

This technical guide provides a comprehensive overview of **2-Hydroxy-6-methylnicotinic acid**, also known as 6-methyl-2-oxo-1,2-dihydropyridine-3-carboxylic acid, for researchers, scientists, and drug development professionals. This document covers its chemical properties, synthesis, analytical characterization, and known biological activities.

Chemical and Physical Properties

2-Hydroxy-6-methylnicotinic acid is a pyridine derivative with the chemical formula C₇H₇NO₃. [1] It exists as a tautomer, predominantly in the 2-pyridone form. The presence of a carboxylic acid group, a hydroxyl group (in its nicotinic acid form), and a methyl group on the pyridine ring contributes to its specific chemical and physical properties. A summary of its key quantitative data is presented in Table 1.

Property	Value	Reference
CAS Number	38116-61-9	[1]
Molecular Formula	C ₇ H ₇ NO ₃	[1]
Molecular Weight	153.14 g/mol	
Melting Point	233°C to 238°C	[2]
Appearance	White to off-white crystalline solid	
Purity	≥98%	[2]
InChI Key	XRIHTJYXIHOBDOQ- UHFFFAOYSA-N	[2]
Canonical SMILES	CC1=CC=C(C(=O)O)C(=O)N1	

Synthesis and Experimental Protocols

While a specific, detailed, and publicly available experimental protocol for the direct synthesis of **2-Hydroxy-6-methylnicotinic acid** is not readily found in the searched literature, its formation as a by-product and the synthesis of structurally related compounds provide valuable insights into potential synthetic routes.

Formation as a By-product:

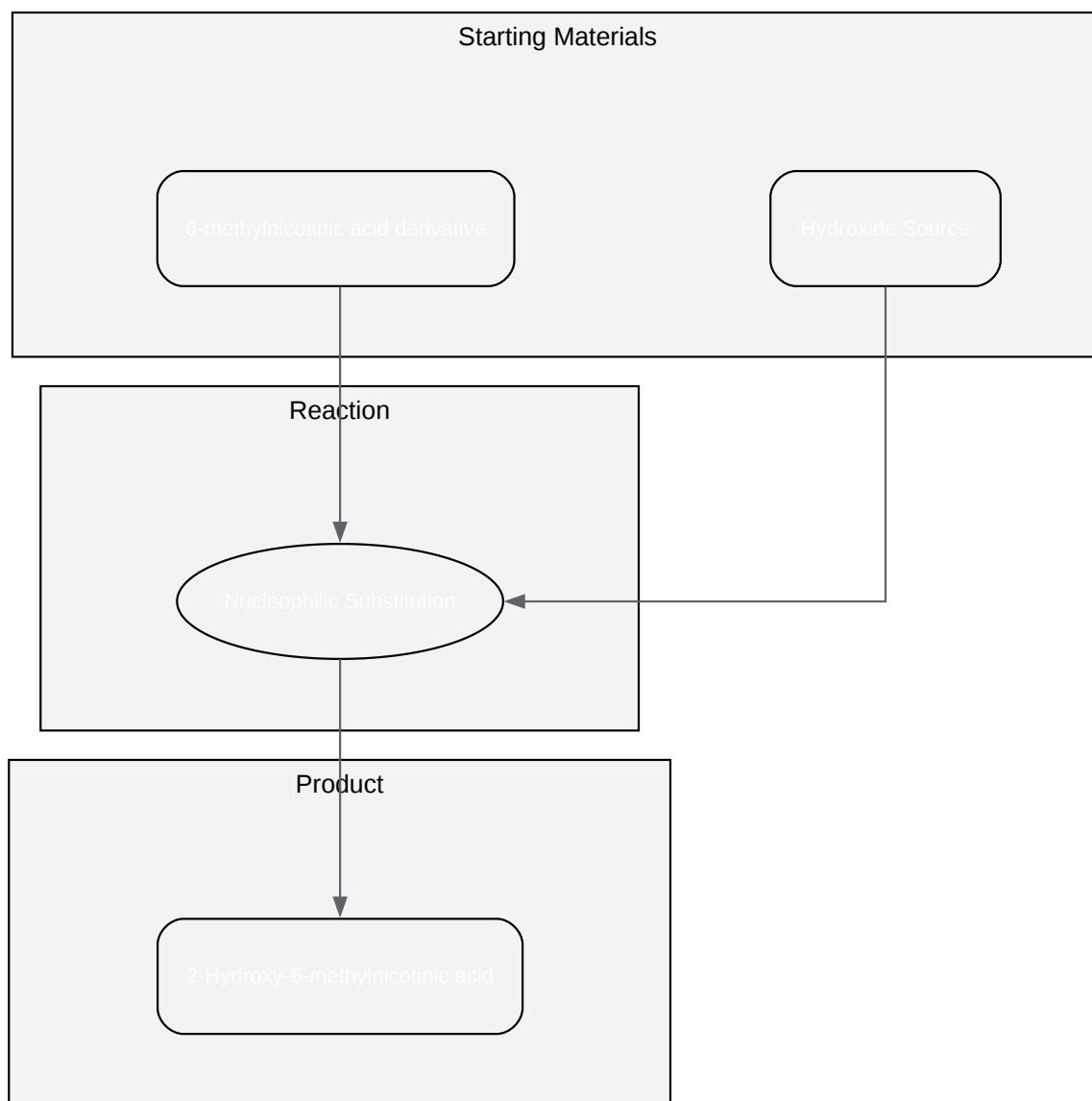
2-Hydroxy-6-methylnicotinic acid has been identified as a by-product in the synthesis of 2-amino-6-methylnicotinic acid when 2-chloro-6-methylnicotinic acid is reacted with an aqueous solution of ammonia. This suggests that nucleophilic substitution of a suitable leaving group at the 2-position of a 6-methylnicotinic acid derivative with a hydroxide source could be a viable synthetic strategy.

General Synthesis of 2-Oxo-1,2-dihydropyridine-3-carboxylic Acid Derivatives:

A general method for the synthesis of related 2-oxo-1,2-dihydropyridine-3-carboxylic acid derivatives involves the reaction of an enamine with an active methylene compound. For

instance, the reaction of 2,2-dimethyl-5-((phenylamino)methylene)-1,3-dioxane-4,6-dione with active methylene nitriles can afford these derivatives.

A potential synthetic workflow for obtaining **2-Hydroxy-6-methylnicotinic acid** could involve the hydrolysis of a corresponding ester or nitrile precursor. The following diagram illustrates a generalized synthetic approach.



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A generalized synthetic workflow for **2-Hydroxy-6-methylNicotinic acid**.

Analytical Characterization

The structural elucidation of **2-Hydroxy-6-methylNicotinic acid** relies on various spectroscopic techniques.

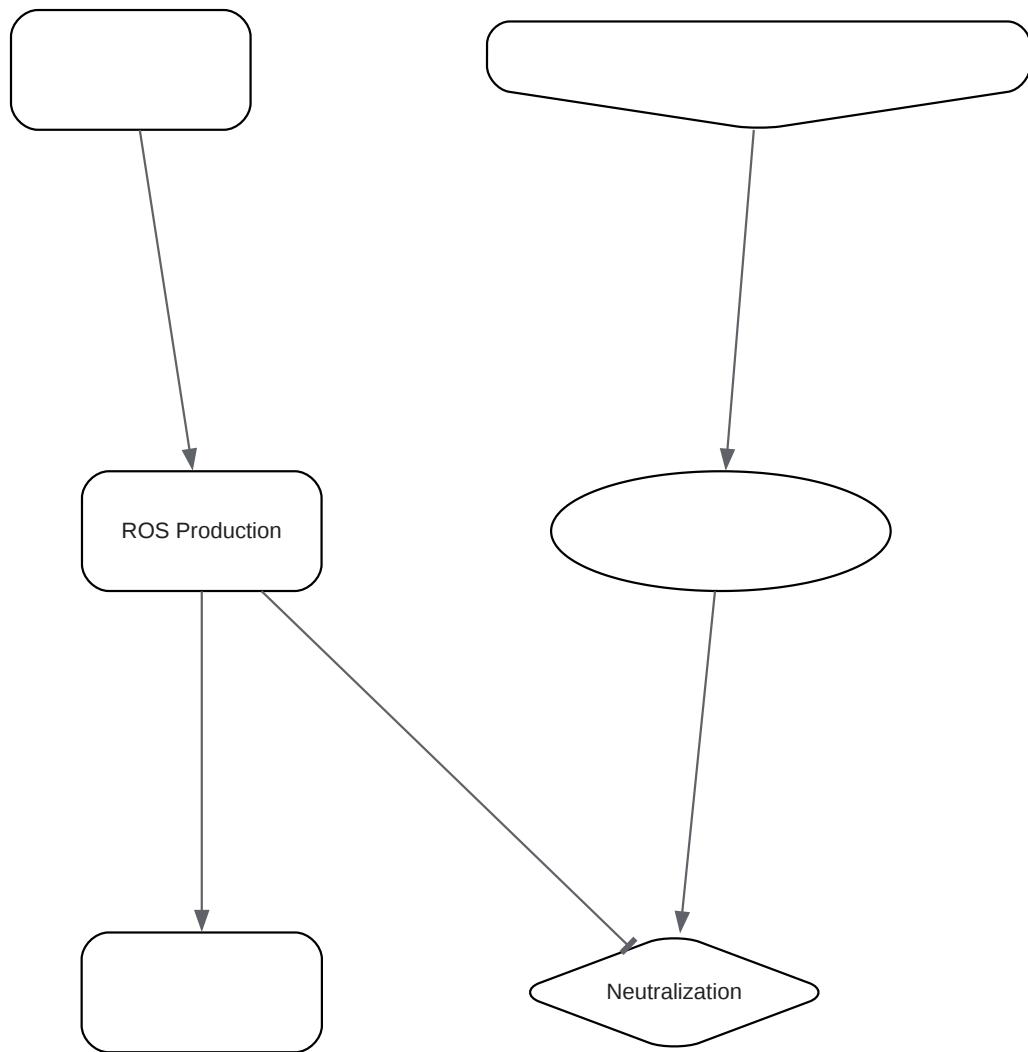
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are crucial for confirming the carbon-hydrogen framework of the molecule. While a complete, assigned spectrum for the target molecule was not found in the provided search results, data for related compounds such as methyl 4-hydroxy-6-methylNicotinate is available and can serve as a reference.^[3] For this derivative, characteristic proton signals include those for the methyl group, the aromatic protons on the pyridine ring, and the methyl ester group.^[3]
- Infrared (IR) Spectroscopy: IR spectroscopy can identify the functional groups present. Key expected absorptions for **2-Hydroxy-6-methylNicotinic acid** would include a broad O-H stretch from the carboxylic acid, a C=O stretch from the carboxylic acid and the pyridone ring, and C-H stretches from the methyl group and the aromatic ring.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition.

Biological Activity and Signaling Pathways

The biological activity of **2-Hydroxy-6-methylNicotinic acid** is not extensively documented in the available literature. However, based on the activities of structurally similar nicotinic acid derivatives, it is plausible that this compound may exhibit antioxidant properties.

Antioxidant Activity:

Nicotinic acid and its derivatives have been investigated for their antioxidant potential.^[4] The mechanism of antioxidant activity for such compounds can involve the scavenging of free radicals, thereby mitigating oxidative stress. The following diagram illustrates a simplified, hypothetical signaling pathway related to oxidative stress and the potential point of intervention for an antioxidant compound.



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Hypothetical antioxidant mechanism of action.

It is important to note that there is currently no direct experimental evidence from the provided search results to definitively link **2-Hydroxy-6-methylnicotinic acid** to this or any other

specific signaling pathway. Further research is required to elucidate its precise mechanism of action and biological targets.

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on the available search results. Further experimental verification is necessary to confirm the properties and activities described herein.

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References

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